

Application Notes and Protocols for Methyl 2-aminonicotinate

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Compound of Interest

Compound Name: Methyl 2-aminonicotinate

Cat. No.: B050381

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and use of **Methyl 2-aminonicotinate**, a key biochemical reagent and building block in organic synthesis, particularly in the development of pharmaceutical compounds.

Section 1: Safety and Handling

Methyl 2-aminonicotinate is a chemical compound that requires careful handling in a laboratory setting to minimize risks. Adherence to the following safety protocols is essential.

Hazard Identification

Methyl 2-aminonicotinate is classified with the following hazards^[1]:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.^{[1][2]}
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.^{[1][2]}
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.^{[1][2]}
- Specific Target Organ Toxicity (Single Exposure, Category 3): May cause respiratory irritation.^{[1][2]}

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Methyl 2-aminonicotinate** is provided in the table below.

Property	Value
Molecular Formula	C ₇ H ₈ N ₂ O ₂
Molecular Weight	152.15 g/mol [1] [2]
Appearance	White to off-white powder or crystal [1] [3]
Melting Point	82-86 °C [1] [3]
Boiling Point	251.3 °C at 760 mmHg [1]
Relative Density	1.238 g/cm ³ [1]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Methyl 2-aminonicotinate** to ensure personal safety.

Protection Type	Recommended Equipment	Specifications/Standards
Eye and Face Protection	Safety glasses with side-shields or goggles.[4]	Conforming to EN166 (EU) or NIOSH (US) approved standards.[4][5]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[4]	Inspect gloves prior to use and follow manufacturer's specifications for breakthrough time.[4]
Skin and Body Protection	Laboratory coat, long-sleeved clothing. An impervious apron may be necessary for larger quantities.[4][5]	Wear fire/flammable resistant and impervious clothing.[5][6]
Respiratory Protection	Use a NIOSH (US) or CEN (EU) approved respirator if ventilation is inadequate or dust is generated.[4][5]	A full-face respirator should be used if exposure limits are exceeded or irritation is experienced.[5]

Handling and Storage

Proper handling and storage procedures are crucial for maintaining the integrity of **Methyl 2-aminonicotinate** and ensuring a safe laboratory environment.

- Handling: Handle in a well-ventilated place, preferably a chemical fume hood.[4][5][6] Avoid the formation of dust and aerosols.[5][6] Do not eat, drink, or smoke when using this product.[1] Wash hands thoroughly after handling.[1][4]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][5][6] Recommended storage temperature is 4°C, protected from light.[1] For solutions, store at -80°C for up to 6 months or -20°C for up to 1 month, protected from light.

First Aid Measures

In the event of exposure, follow these first aid measures and seek medical attention.

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[1][2] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[1][2] Remove contaminated clothing and wash it before reuse. [1] If skin irritation persists, call a physician.[2]
Inhalation	Move the victim to fresh air.[1][5] If breathing is difficult, give oxygen.[5][6] If not breathing, give artificial respiration.[5][6] Seek medical attention.[1]
Ingestion	Do NOT induce vomiting.[1] Clean mouth with water and drink plenty of water afterwards.[1][2] Call a physician or poison control center immediately.[6]

Spill and Disposal Procedures

- Spill: In case of a spill, wear full personal protective equipment and ensure adequate ventilation.[1] Avoid dust formation.[5] Sweep up and shovel into suitable, closed containers for disposal.[2] Prevent the chemical from entering drains.[5]
- Disposal: Dispose of contents/container in accordance with local, regional, and national regulations.[1] Waste should be considered chemical waste and disposed of in a clearly labeled, sealed container.[4]

Section 2: Experimental Protocols

Methyl 2-aminonicotinate is a valuable building block in organic synthesis.[7] It serves as a key intermediate in the preparation of various pharmaceutical compounds, including the PARP inhibitor Niraparib (MK-4827).[3] Below are representative protocols for its synthesis and a general protocol for its application as a synthetic intermediate.

Synthesis of Methyl 2-aminonicotinate from 2-Aminonicotinic Acid

This protocol describes the esterification of 2-aminonicotinic acid to yield **Methyl 2-aminonicotinate**.

Materials:

- 2-Aminonicotinic acid
- Methanol (MeOH)
- Concentrated Sulfuric Acid (H_2SO_4)
- Ice
- Sodium Carbonate (Na_2CO_3)
- Ethyl Acetate (EtOAc)
- Saturated Brine Solution
- Anhydrous Magnesium Sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, suspend 2-aminonicotinic acid in methanol.

- Cool the suspension in an ice bath and slowly add a catalytic amount of concentrated sulfuric acid while stirring.
- Attach a reflux condenser and heat the mixture to reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Carefully pour the reaction mixture into ice water.
- Neutralize the solution by the portion-wise addition of solid sodium carbonate until the pH is > 8.
- Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3x).
- Combine the organic layers and wash with saturated brine solution.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to yield **Methyl 2-aminonicotinate**.

General Protocol for N-Arylation using Methyl 2-aminonicotinate

Methyl 2-aminonicotinate can be used as a nucleophile in cross-coupling reactions to form C-N bonds, a common transformation in the synthesis of pharmaceutical agents. The following is a general protocol for a Buchwald-Hartwig amination.

Materials:

- **Methyl 2-aminonicotinate**
- Aryl halide (e.g., aryl bromide or iodide)
- Palladium catalyst (e.g., Pd₂(dba)₃)
- Ligand (e.g., Xantphos)
- Base (e.g., Cs₂CO₃)

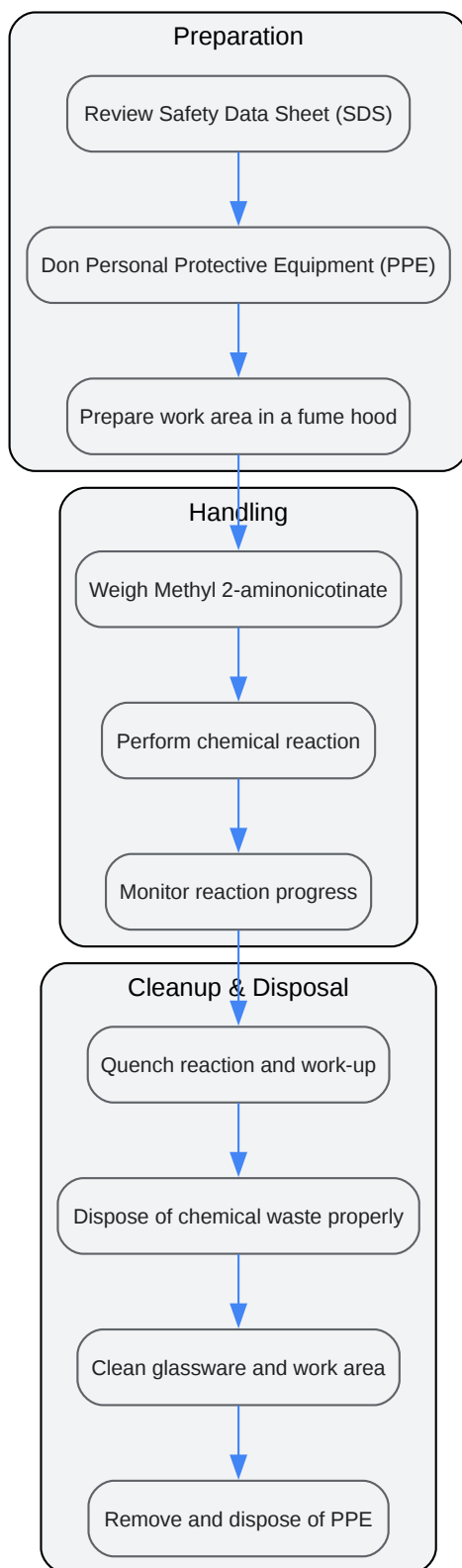
- Anhydrous, degassed solvent (e.g., Toluene or Dioxane)
- Schlenk flask or other reaction vessel suitable for inert atmosphere chemistry
- Inert gas (Nitrogen or Argon)
- Magnetic stirrer and stir bar
- Heating mantle or oil bath

Procedure:

- To a Schlenk flask under an inert atmosphere, add the aryl halide, **Methyl 2-aminonicotinate**, base, palladium catalyst, and ligand.
- Add the anhydrous, degassed solvent via syringe.
- Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir for the required time, monitoring the reaction by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature.
- Dilute the reaction mixture with a suitable organic solvent (e.g., ethyl acetate) and filter through a pad of celite to remove the catalyst.
- Wash the filtrate with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the N-arylated product.

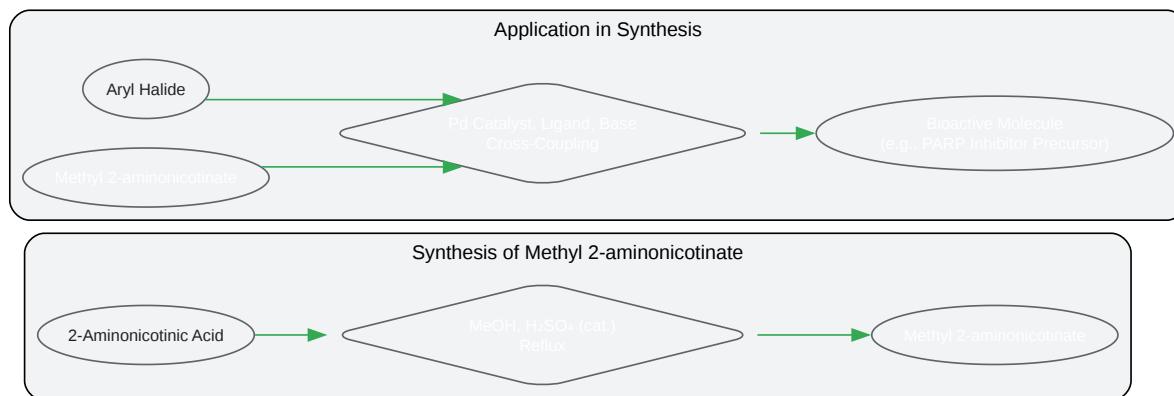
Section 3: Visualizations

The following diagrams illustrate key workflows related to the handling and use of **Methyl 2-aminonicotinate**.



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Caption: General laboratory workflow for handling **Methyl 2-aminonicotinate**.



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Caption: Synthetic pathway and application of **Methyl 2-aminonicotinate**.

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